

# The Sweet Scent of Science: Utilizing Isoamyl Phenylacetate in Perfumery

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## Compound of Interest

Compound Name: *Isoamyl phenylacetate*

Cat. No.: B094502

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**Isoamyl phenylacetate**, a key fragrance ingredient, offers a unique olfactory profile characterized by its sweet, fruity, and floral notes, often with hints of cocoa and honey. Its versatility allows for its incorporation into a wide array of fragrance compositions, from fine perfumes to personal care products. This document provides detailed application notes and experimental protocols for the effective use and evaluation of **isoamyl phenylacetate** in perfumery and cosmetic science.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **isoamyl phenylacetate** is fundamental to its application in fragrance formulations. This data informs its stability, solubility, and performance in various product bases.

Property	Value
Synonyms	Isopentyl phenylacetate, 3-methylbutyl 2-phenylacetate
CAS Number	102-19-2
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>2</sub>
Molecular Weight	206.28 g/mol
Appearance	Colorless to pale yellow liquid
Odor Profile	Sweet, fruity (banana, pear), floral (rosy, honeyed), with cocoa and chocolate undertones. <a href="#">[1]</a>
Boiling Point	268 °C
Flash Point	103.3 °C
Density	~0.975 g/mL at 25 °C
Solubility	Insoluble in water; soluble in oils and ethanol.

## Olfactory Profile and Applications

**Isoamyl phenylacetate** is prized for its complex and tenacious aroma. Its sweet, fruity notes with a balsamic undertone make it a valuable component in various fragrance families.[\[2\]](#)

Applications in Perfumery:

- **Floral Accords:** It imparts a natural, honeyed sweetness to rose and carnation compositions.  
[\[1\]](#)
- **Fruity Compositions:** It enhances fruity notes, particularly pear, apple, and banana, adding a ripe and juicy quality.[\[3\]](#)
- **Gourmand Fragrances:** Its cocoa and chocolate facets make it an excellent choice for creating edible, dessert-like scents.[\[1\]](#)

- Fine Fragrances: Typically used at lower concentrations to add a subtle, sweet complexity. The average content of fragrances in eau de parfum is 10-14%, and in eau de toilette is 6-9%.<sup>[4]</sup>
- Personal Care Products: Incorporated into lotions, creams, soaps, and shampoos to provide a pleasant and lasting fragrance. The average fragrance content in skin creams, shampoos, hair and deodorant sprays is approximately 0.2-1%.<sup>[4]</sup>
- Air Care: Used in candles and air fresheners to create a warm and inviting ambiance.

Recommended Use Levels:

Product Type	Typical Concentration Range
Fine Fragrance (e.g., Eau de Parfum)	0.1% - 2.0%
Personal Care Lotions and Creams	0.2% - 1.0%
Soaps and Shampoos	0.5% - 1.5%
Air Fresheners and Candles	1.0% - 5.0%

## Experimental Protocols

The following protocols provide detailed methodologies for the analytical and sensory evaluation of **isoamyl phenylacetate** in fragrance applications.

### Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines the analysis of a fragrance oil containing **isoamyl phenylacetate** to determine its purity and relative concentration.

Objective: To identify and quantify **isoamyl phenylacetate** in a complex fragrance mixture.

Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)

- Capillary Column: DB-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent
- Helium (carrier gas)
- Sample Vials
- Microsyringe
- Ethanol (solvent)
- **Isoamyl phenylacetate** standard

Procedure:

- Sample Preparation:
  - Prepare a 1% solution of the fragrance oil in ethanol.
  - Prepare a series of standard solutions of **isoamyl phenylacetate** in ethanol at known concentrations (e.g., 0.01%, 0.05%, 0.1%, 0.5%).
- GC-MS Instrument Parameters:
  - Injector Temperature: 250°C
  - Injection Volume: 1  $\mu$ L
  - Split Ratio: 100:1
  - Carrier Gas Flow Rate: 1.0 mL/min (constant flow)
  - Oven Temperature Program:
    - Initial temperature: 60°C, hold for 2 minutes
    - Ramp: 5°C/min to 280°C
    - Hold at 280°C for 5 minutes

- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Mass Range: m/z 40-400
- Analysis:
  - Inject the standard solutions to create a calibration curve.
  - Inject the sample solution.
  - Identify the **isoamyl phenylacetate** peak in the sample chromatogram by comparing its retention time and mass spectrum to the standard.
  - Quantify the amount of **isoamyl phenylacetate** in the sample using the calibration curve.

Expected Results: A chromatogram showing separated peaks for each component of the fragrance oil. The mass spectrum of the **isoamyl phenylacetate** peak will show characteristic fragments that confirm its identity.

## Protocol 2: Sensory Evaluation of a Floral-Fruity Fragrance

This protocol describes a method for a trained sensory panel to evaluate the olfactory characteristics of a fragrance formulation containing **isoamyl phenylacetate**.

Objective: To assess the impact of **isoamyl phenylacetate** on the sensory profile of a floral-fruity fragrance.

Materials:

- Fragrance formulation with **isoamyl phenylacetate**
- Control fragrance formulation without **isoamyl phenylacetate**
- Odor-free smelling strips

- Individual sensory evaluation booths with controlled ventilation and lighting.[\[5\]](#)
- Water and unsalted crackers for palate cleansing
- Evaluation forms

**Panelist Selection:** A panel of 10-15 trained individuals with demonstrated olfactory acuity and descriptive ability.

**Procedure:**

- **Sample Preparation and Presentation:**
  - Dip smelling strips into the fragrance and control solutions to a depth of 1 cm.
  - Allow the solvent to evaporate for 30 seconds.
  - Present the coded smelling strips to the panelists in a randomized order.
- **Evaluation:**
  - Panelists evaluate the top notes immediately, the middle notes after 15 minutes, and the base notes after 1 hour.
  - Panelists rate the intensity of the following attributes on a 10-point scale (1 = very weak, 10 = very strong):
    - Sweet
    - Fruity (Banana/Pear)
    - Floral (Rosy)
    - Honey
    - Cocoa
    - Overall Fragrance Intensity

- Panelists also provide descriptive comments on the fragrance character.
- Data Analysis:
  - Calculate the mean scores for each attribute for both the test and control fragrances.
  - Use statistical analysis (e.g., t-test or ANOVA) to determine if there are significant differences between the samples.

Expected Results: The fragrance containing **isoamyl phenylacetate** is expected to receive significantly higher scores for "Sweet," "Fruity (Banana/Pear)," "Honey," and "Cocoa" attributes compared to the control.

## Protocol 3: Accelerated Stability Testing in a Cosmetic Lotion

This protocol details an accelerated stability test to evaluate the performance of **isoamyl phenylacetate** in a cosmetic lotion base.

Objective: To assess the physical and chemical stability of a fragranced lotion under accelerated aging conditions.

Materials:

- Lotion base
- Fragrance oil containing a known concentration of **isoamyl phenylacetate**
- Oven capable of maintaining  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining  $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- pH meter
- Viscometer
- Airtight glass containers

**Procedure:**

- Sample Preparation:
  - Prepare a batch of the lotion base and divide it into two portions.
  - Incorporate the fragrance oil into one portion of the lotion at a concentration of 0.5%. The other portion will serve as the unfragranced control.
  - Package the fragranced and unfragranced lotions in airtight glass containers.
- Storage Conditions:
  - Store samples under the following conditions:
    - 40°C (Accelerated)
    - Room Temperature (~25°C) (Control)
    - 4°C (Control)
- Evaluation Schedule:
  - Evaluate the samples at the following time points: Time 0, 1 week, 2 weeks, 4 weeks, 8 weeks, and 12 weeks.
- Parameters to Evaluate:
  - Appearance: Visual assessment for any changes in color, clarity, or phase separation.
  - Odor: Olfactory assessment by a trained evaluator for any changes in fragrance character or intensity.
  - pH: Measure the pH of a 10% dispersion of the lotion in deionized water.
  - Viscosity: Measure the viscosity using a viscometer.
- Data Analysis:

- Record all observations and measurements at each time point.
- Compare the results of the fragranced lotion to the unfragranced control at each storage condition.

Expected Results: A stable formulation will show minimal changes in appearance, odor, pH, and viscosity over the 12-week period at all storage conditions. Any significant deviation in the fragranced sample compared to the control may indicate an instability caused by the fragrance oil.

## Safety Assessment Framework

The safety of fragrance ingredients is of paramount importance. The Research Institute for Fragrance Materials (RIFM) provides a comprehensive safety assessment process that can be applied to **isoamyl phenylacetate**.<sup>[6]</sup> This process evaluates several key endpoints.

### Key Toxicological Endpoints for Fragrance Safety Assessment:

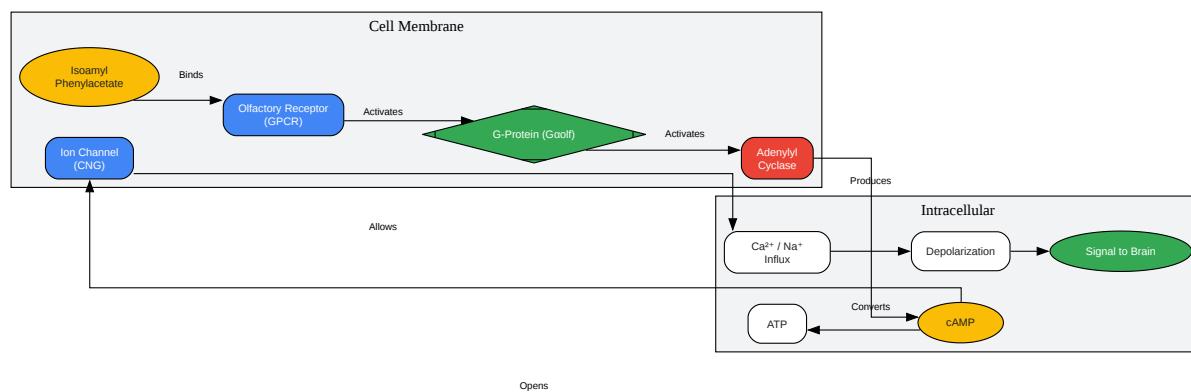
- Genotoxicity: Assesses the potential of a substance to damage genetic material.
- Repeated Dose Toxicity: Evaluates the effects of long-term or repeated exposure.
- Reproductive Toxicity: Examines the potential for adverse effects on reproductive function.
- Skin Sensitization: Determines the potential to cause an allergic skin reaction.
- Phototoxicity/Photoallergenicity: Assesses the potential for a substance to cause a skin reaction in the presence of UV light.
- Local Respiratory Toxicity: Evaluates potential effects on the respiratory system upon inhalation.
- Environmental Toxicity: Assesses the potential environmental impact of the ingredient.

A RIFM safety assessment for **isoamyl phenylacetate** has concluded that it does not present a safety concern for skin sensitization under the current, declared levels of use.<sup>[7]</sup> The repeated dose, reproductive, and local respiratory toxicity endpoints were evaluated using the Threshold of Toxicological Concern (TTC) approach.<sup>[7]</sup>

# Visualizing the Science of Scent

## Olfactory Signal Transduction Pathway

The perception of smell begins with the interaction of an odorant molecule, such as **isoamyl phenylacetate**, with an olfactory receptor in the nasal cavity. This initiates a signaling cascade that results in the transmission of a nerve impulse to the brain.

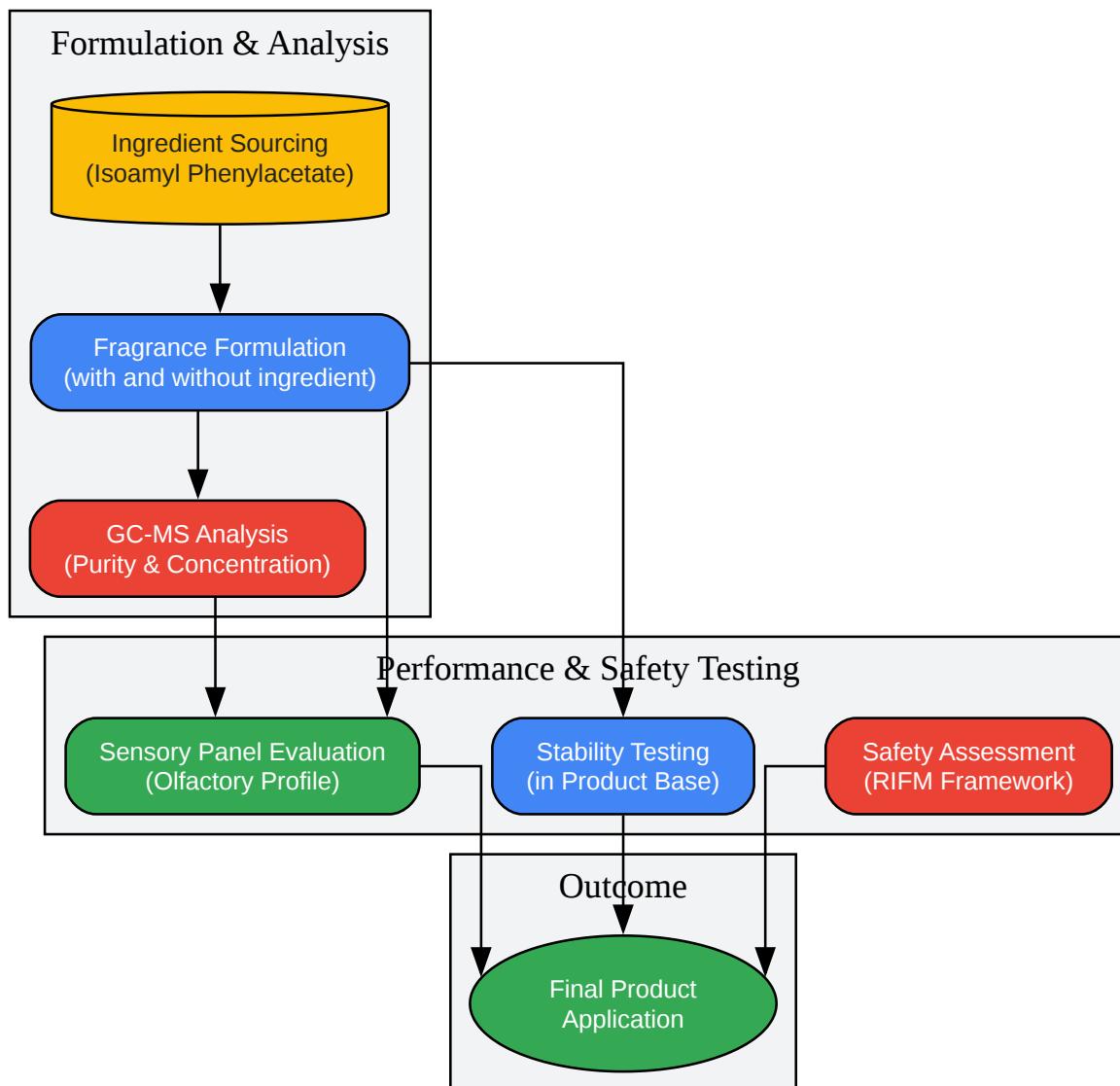


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Caption: Olfactory signal transduction pathway.

## Experimental Workflow for Fragrance Evaluation

A systematic workflow is crucial for the comprehensive evaluation of a new fragrance ingredient like **isoamyl phenylacetate**.



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